

How to handle CH6953755 precipitation in media

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Compound of Interest

Compound Name: CH6953755

Cat. No.: B10824790

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Technical Support Center: CH6953755

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on handling **CH6953755** in culture media. The following troubleshooting guides and frequently asked questions (FAQs) address common issues, such as precipitation, to ensure the successful execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is CH6953755 and what is its mechanism of action?

CH6953755 is a potent, orally active, and highly selective inhibitor of YES1 kinase, which is a member of the SRC family of protein-tyrosine kinases.^{[1][2]} It has a reported IC₅₀ of 1.8 nM and exhibits antitumor activity by targeting cancers that have YES1 gene amplification.^{[1][3][4]} The compound works by preventing the autophosphorylation of YES1 at the Tyr426 site, which is crucial for its enzymatic activity.^{[1][3]} This inhibition disrupts downstream signaling pathways, such as the Hippo-YAP1 pathway, that contribute to cancer cell proliferation.^{[3][5]}

Q2: Why is my CH6953755 precipitating after being added to the cell culture medium?

Precipitation of **CH6953755** in aqueous-based cell culture media is a common issue primarily due to its low aqueous solubility.^[6] Several factors can cause or contribute to this issue:

- **Limited Aqueous Solubility:** **CH6953755** is insoluble in water.^[6] When a concentrated stock solution, typically made in an organic solvent like DMSO, is introduced to the aqueous environment of the media, the compound can crash out of solution.
- **"Solvent Shock":** This occurs when a concentrated organic stock solution is diluted too quickly into the culture medium.^[7] The rapid change in solvent polarity causes a sharp decrease in the compound's solubility, leading to immediate precipitation.^[7]
- **High Final Concentration:** The target concentration of **CH6953755** in your experiment may exceed its solubility limit in the specific cell culture medium being used.
- **Media Composition:** Components within the media, such as salts, pH, and proteins (especially from fetal bovine serum), can influence the stability and solubility of the compound.^[8]^[9]
- **Temperature Fluctuations:** Changes in temperature can affect solubility. Preparing and using solutions at a consistent temperature is important to prevent precipitation.^[7]

Q3: How should I prepare and store **CH6953755** stock solutions to ensure maximum solubility?

Proper preparation and storage of stock solutions are critical to preventing precipitation.

Experimental Protocol: Preparing a Concentrated Stock Solution

Materials:

- **CH6953755** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Vortexer
- Water bath or sonicator (optional)

Procedure:

- **Calculate Amount:** Determine the mass of **CH6953755** powder needed for your desired stock concentration and volume. The molecular weight is 552.55 g/mol .
- **Weigh Compound:** Carefully weigh the **CH6953755** powder in a sterile tube.
- **Add Solvent:** Add the calculated volume of fresh, anhydrous DMSO. Using DMSO that has absorbed moisture can significantly reduce the compound's solubility.[1][6]
- **Dissolve:** Vortex the solution vigorously until the powder is completely dissolved. If dissolution is difficult, gentle warming in a 37°C water bath or brief sonication can be used to aid the process.[1]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[6] Store the aliquots tightly sealed at -20°C for up to one year or at -80°C for up to two years.[1][6]

Q4: What is the recommended method for diluting the **CH6953755** stock solution into my final culture medium?

To avoid "solvent shock" and subsequent precipitation, a careful, stepwise dilution method is recommended.

Experimental Protocol: Diluting Stock Solution into Culture Medium

Materials:

- Concentrated **CH6953755** stock solution (in DMSO)
- Pre-warmed (37°C) serum-free cell culture medium
- Pre-warmed (37°C) complete cell culture medium (with serum, if applicable)
- Sterile tubes

Procedure:

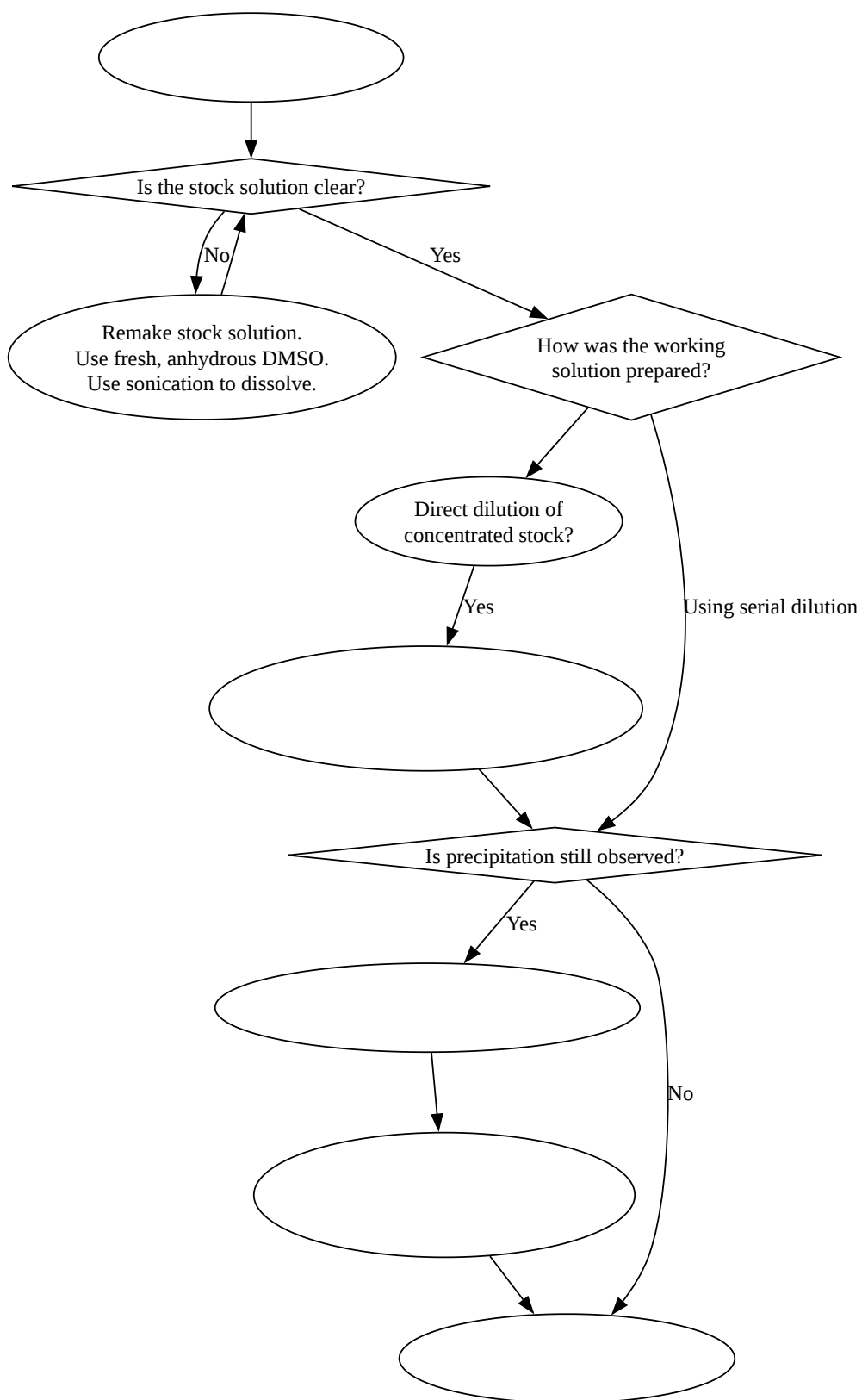
- **Prepare Intermediate Dilution:** First, create an intermediate dilution of your stock solution in pre-warmed, serum-free medium. This acts as a buffer against the drastic polarity change. A

1:10 or 1:100 dilution is a good starting point.

- **Add Dropwise:** Add the DMSO stock solution slowly and dropwise to the serum-free medium while gently vortexing or swirling the tube.^[7] This gradual introduction helps the compound disperse and dissolve more effectively.
- **Final Dilution:** Add the intermediate dilution to your final volume of pre-warmed complete culture medium to achieve the desired target concentration. Mix gently by inverting the tube.
- **Immediate Use:** It is best to use the **CH6953755**-containing medium immediately after preparation for optimal results.^[6]

Troubleshooting Guide

If you continue to experience precipitation, consult the following guide and the workflow diagram below.



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Caption: Troubleshooting workflow for resolving **CH6953755** precipitation.

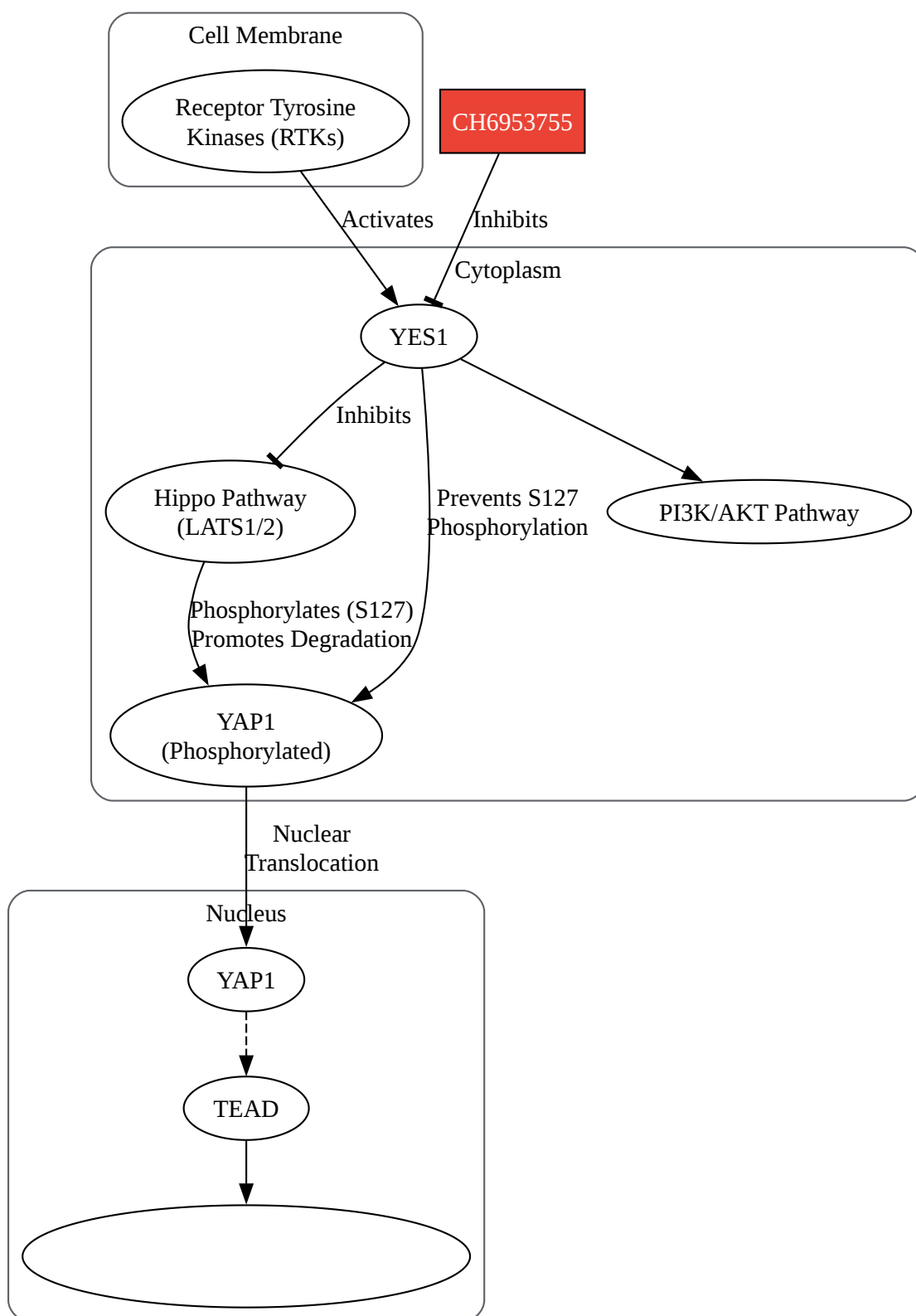
Quantitative Data Summary

The solubility of **CH6953755** varies significantly across different solvents. This information is critical for preparing stock solutions and understanding its behavior in experiments.

Solvent	Solubility	Concentration (Molar)	Notes	Citation
DMSO	100 mg/mL	~181 mM	Use fresh, anhydrous DMSO. Sonication may be needed.	[1][6]
Ethanol	4 mg/mL	~7.2 mM	-	[6]
Water	Insoluble	-	-	[6]
10% DMSO in Corn Oil	≥ 2.08 mg/mL	≥ 3.76 mM	Formulation for in vivo use.	[1]
10% DMSO, 40% PEG300, 5% Tween-80 in Saline	≥ 2.08 mg/mL	≥ 3.76 mM	Formulation for in vivo use.	[1]

CH6953755 Signaling Pathway

CH6953755 selectively inhibits YES1, a key node in cellular signaling. YES1 is a member of the SRC Family Kinases (SFKs) and participates in pathways that regulate cell growth and proliferation, primarily through the Hippo-YAP1 signaling axis.[3][5][10]



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Caption: Simplified signaling pathway inhibited by **CH6953755**.

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